

2,2-Dimethylglutaric Acid: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: 2,2-Dimethylglutaric acid

Cat. No.: B1205061

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This technical guide provides an in-depth analysis of the melting point and solubility of **2,2-dimethylglutaric acid**, a key intermediate in various chemical syntheses. The following sections detail its physical and chemical properties, outline experimental protocols for their determination, and present a typical synthesis workflow.

Core Physicochemical Data

2,2-Dimethylglutaric acid (CAS No. 681-57-2) is a white crystalline solid at room temperature. [1] Its key quantitative properties are summarized below.

Property	Value	Source(s)
Melting Point	82-86 °C	[2]
Molecular Formula	C ₇ H ₁₂ O ₄	[2][3]
Molecular Weight	160.17 g/mol	[2][3]
pKa (predicted)	4.58 ± 0.10	[2][4]

Solubility Profile

The solubility of **2,2-dimethylglutaric acid** in various solvents is a critical parameter for its application in synthesis and formulation.

Solvent	Solubility Description	Notes	Source(s)
Water	Moderately Soluble to Very Soluble	As a dicarboxylic acid, it can form hydrogen bonds with water.[5] Some sources indicate it hydrolyzes in water, which may refer to its acidic nature in aqueous solution rather than decomposition.[2][4] [5]	[5]
Ethanol	Moderately Soluble	The presence of polar carboxylic acid groups facilitates solubility in polar protic solvents. [5]	[5]

The conflicting reports on water solubility, ranging from "moderately soluble" to "very soluble," likely reflect the compound's dicarboxylic acid nature, which enhances aqueous solubility compared to monocarboxylic acids of similar molecular weight. The term "hydrolyzes" may be misinterpreted; as an acid, it will dissociate in water, establishing an equilibrium, which is a form of reaction with water but not a decomposition.

Experimental Protocols

The following are detailed methodologies for determining the melting point and solubility of **2,2-dimethylglutaric acid**.

Melting Point Determination using a Mel-Temp Apparatus

This protocol describes the determination of the melting point range of a solid organic compound using a Mel-Temp apparatus or a similar device.

Materials:

- **2,2-Dimethylglutaric acid** sample
- Capillary tubes (sealed at one end)
- Mel-Temp apparatus or equivalent
- Mortar and pestle (if sample is not a fine powder)
- Long glass tube (for packing)

Procedure:

- **Sample Preparation:** Ensure the **2,2-dimethylglutaric acid** sample is completely dry and in a fine powdered form. If necessary, gently grind the crystals in a mortar and pestle.
- **Loading the Capillary Tube:** Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.[\[6\]](#)[\[7\]](#)
- **Packing the Sample:** To pack the sample tightly at the bottom of the tube, tap the sealed end of the capillary tube gently on a hard surface or drop the tube through a long glass tube onto the benchtop.[\[6\]](#)[\[8\]](#) The packed sample should be approximately 2-3 mm high.[\[6\]](#)
- **Apparatus Setup:** Place the capillary tube into the sample holder of the Mel-Temp apparatus.[\[7\]](#)
- **Rapid Determination (Optional):** If the approximate melting point is unknown, a rapid heating rate can be used to get a preliminary, less accurate measurement.[\[9\]](#)
- **Accurate Determination:** Heat the sample at a rate of approximately 1-2 °C per minute as the temperature approaches the expected melting point.[\[9\]](#) This slow heating rate ensures thermal equilibrium between the sample, thermometer, and heating block.[\[1\]](#)
- **Observation and Recording:** Observe the sample through the magnifying eyepiece. Record the temperature at which the first droplet of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range).[\[1\]](#)[\[9\]](#)

- Cooling: After the determination is complete, turn off the apparatus and allow it to cool before removing the capillary tube.[\[1\]](#)

Aqueous Solubility Determination

This protocol outlines a general method for determining the solubility of an organic acid in water.

Materials:

- **2,2-Dimethylglutaric acid**
- Distilled or deionized water
- Small test tubes or vials with closures
- Vortex mixer or shaker bath
- Analytical balance
- Filtration apparatus (e.g., syringe filter)
- Analytical method for quantification (e.g., titration, HPLC)

Procedure:

- Preparation of Saturated Solution: Add an excess amount of **2,2-dimethylglutaric acid** to a known volume of water in a test tube or vial. The presence of undissolved solid is necessary to ensure saturation.
- Equilibration: Seal the container and agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A shaker bath or vortex mixer can be used for this purpose.[\[10\]](#)
- Phase Separation: Allow the undissolved solid to settle. To separate the saturated solution from the excess solid, carefully decant the supernatant or filter it using a syringe filter. It is crucial to avoid transferring any solid particles.[\[10\]](#)

- Quantification: Accurately measure a known volume or weight of the clear, saturated solution.
 - Analysis: Determine the concentration of **2,2-dimethylglutaric acid** in the aliquot using a suitable analytical method. For an acidic compound, this could be a simple acid-base titration with a standardized base solution.
 - Calculation: Calculate the solubility in the desired units (e.g., g/100 mL or mol/L) based on the determined concentration and the volume/weight of the solution analyzed.
 - Replicates: Perform the experiment in triplicate to ensure the reproducibility of the results.
- [11]

Synthesis Workflow Visualization

A common and effective method for the synthesis of substituted dicarboxylic acids like **2,2-dimethylglutaric acid** is the malonic ester synthesis.[12][13] The following diagram illustrates the key steps in this process.



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Caption: Workflow of the malonic ester synthesis for **2,2-dimethylglutaric acid**.

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